

# Personal protective equipment for handling 1-(4-Chlorophenyl)ethanone-d4

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## Compound of Interest

Compound Name: 1-(4-Chlorophenyl)ethanone-d4

Cat. No.: B1357200

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## Essential Safety and Handling Guide for 1-(4-Chlorophenyl)ethanone-d4

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1-(4-Chlorophenyl)ethanone-d4**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Chemical and Physical Properties

A summary of the key quantitative data for 1-(4-Chlorophenyl)ethanone and its deuterated form is presented below. The toxicological properties of the deuterated compound are expected to be similar to its non-deuterated counterpart.

Property	1-(4-Chlorophenyl)ethanone	1-(4-Chlorophenyl)ethanone-d4
CAS Number	99-91-2[1][2]	284474-50-6[3]
Molecular Formula	C8H7ClO[2][4]	C8H3ClD4O[3]
Melting Point	74-76 °C (lit.)[4]	14-18 °C (lit.)[3]
Boiling Point	237.7±13.0 °C at 760 mmHg[4]	232 °C (lit.)[3]
Flash Point	194 °F[3]	Not specified
Density	1.2±0.1 g/cm <sup>3</sup> [4]	Not specified

## Operational and Disposal Plans

Adherence to the following procedural steps is critical for the safe handling and disposal of **1-(4-Chlorophenyl)ethanone-d4**.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary line of defense against potential exposure. The minimum required PPE includes:

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against splashes.[2][5][6][7]
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves. Butyl rubber or Viton™ are recommended for handling chlorinated solvents and ketones.[5] Neoprene gloves may also be suitable.[5][6] Nitrile gloves are not recommended for use with ketones.[6] Always inspect gloves for integrity before use.
  - Lab Coat: A fully buttoned laboratory coat is mandatory to protect against skin contact.[8]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.[1][2] If ventilation is inadequate, a NIOSH-approved respirator should be used.[2]

- Footwear: Wear closed-toe shoes that cover the entire foot.[8]

## Handling Procedures

- Preparation:
  - Ensure that an eyewash station and safety shower are readily accessible and in good working order.[1]
  - Work within a designated and properly functioning chemical fume hood.
  - Keep the container tightly closed when not in use.[1][2]
  - Avoid contact with incompatible materials such as strong oxidizing agents and strong bases.[1]
- During Use:
  - Avoid breathing dust, fumes, or vapors.[1][9]
  - Prevent contact with skin, eyes, and clothing.[2]
  - Wash hands thoroughly after handling.[1][2]
  - Do not eat, drink, or smoke in the work area.[1][9]
- Spill Response:
  - In case of a spill, evacuate the area and remove all sources of ignition.[1][2]
  - Absorb the spill with an inert material, such as dry sand or earth.[2]
  - Collect the absorbed material into a suitable, closed container for disposal.[1]
  - Ventilate the area and clean the spill site thoroughly.

## First-Aid Measures

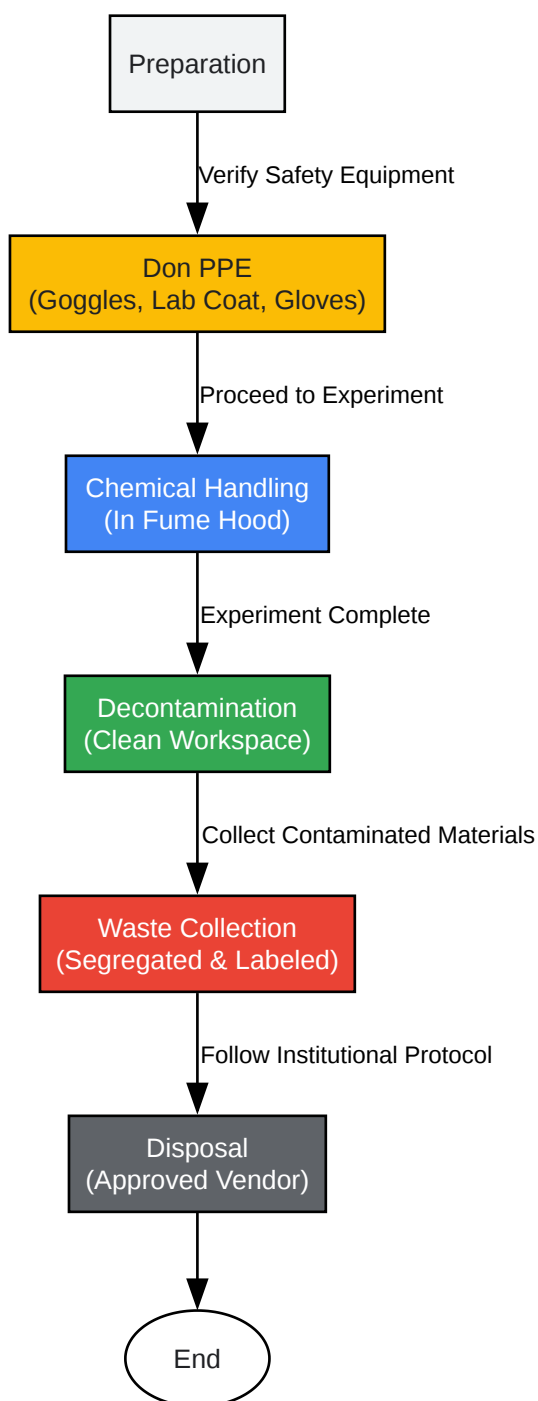
- Inhalation: Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.[\[1\]](#)[\[9\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[1\]](#)[\[9\]](#) Remove contaminated clothing and wash it before reuse.[\[1\]](#) If skin irritation occurs, get medical advice.[\[1\]](#)
- Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#)[\[9\]](#) Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse the mouth with water and call a poison control center or physician immediately.[\[1\]](#)

## Disposal Plan

- Dispose of contents and containers in accordance with all local, state, and federal regulations.
- The material should be disposed of as hazardous waste through an approved waste disposal plant.[\[1\]](#)[\[9\]](#)
- Do not empty into drains, as the substance is harmful to aquatic life with long-lasting effects.[\[1\]](#)

## Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **1-(4-Chlorophenyl)ethanone-d<sub>4</sub>**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **1-(4-Chlorophenyl)ethanone-d4**.

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